

Chemoenzymatic Synthesis of N-Acetyllactosamine Derivatives: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-Acetyllactosamine Heptaacetate

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This document provides detailed application notes and protocols for the chemoenzymatic synthesis of N-acetyllactosamine (LacNAc) and its derivatives. This approach combines the precision of enzymatic reactions with the versatility of chemical synthesis, enabling the production of complex glycans with high regio- and stereoselectivity. Such well-defined glycans are crucial for investigating their biological roles and for the development of novel therapeutics.

Introduction

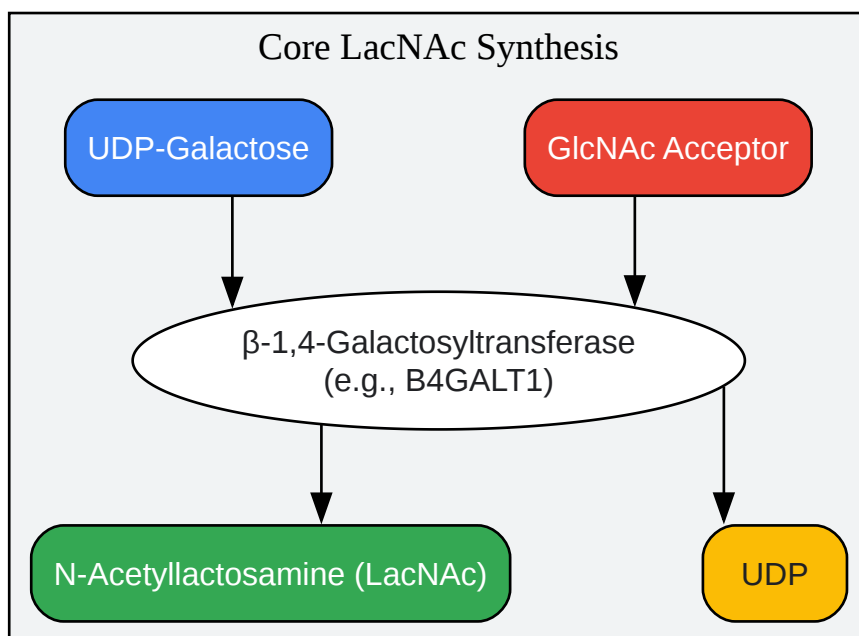
N-acetyllactosamine (Gal β 1-4GlcNAc) is a fundamental disaccharide unit found in a wide array of N- and O-linked glycans on cell surfaces. These structures are pivotal in various biological processes, including cell adhesion, signaling, and immune responses. The chemoenzymatic synthesis of LacNAc and its derivatives, such as sialylated and sulfated analogs, provides access to these complex molecules for functional studies and as potential drug candidates. The enzymatic approach circumvents the need for extensive protecting group manipulations often required in purely chemical synthesis.

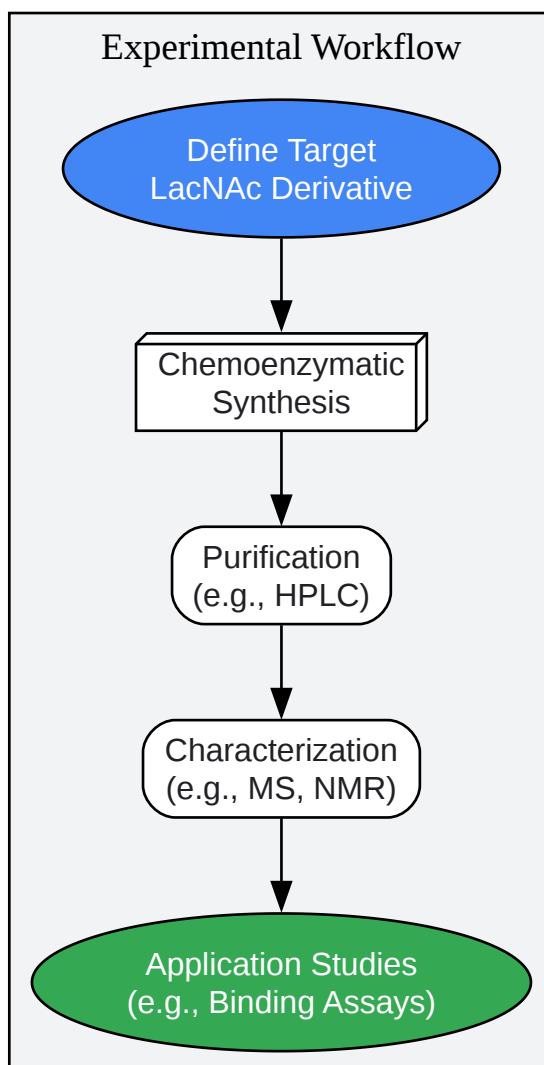
The core of the chemoenzymatic strategy for LacNAc synthesis involves the use of glycosyltransferases, particularly β -1,4-galactosyltransferase (β 4GalT), which catalyzes the transfer of galactose from a donor substrate, typically UDP-galactose, to an N-

acetylglucosamine (GlcNAc) acceptor. Subsequent modifications can be achieved using other enzymes like sialyltransferases to generate more complex structures.

Core Synthesis Strategy: Enzymatic Galactosylation

The primary enzymatic reaction for the synthesis of the LacNAc core structure is catalyzed by β -1,4-galactosyltransferase. This enzyme transfers a galactose residue from UDP-galactose to the C4 hydroxyl group of a GlcNAc acceptor.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com